

Addressing off-target effects of 3-(3-Bromo-5-chlorophenyl)morpholine

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Compound of Interest

Compound Name: 3-(3-Bromo-5-chlorophenyl)morpholine

Cat. No.: B12507619

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Technical Support Center: Optimizing Usage of **3-(3-Bromo-5-chlorophenyl)morpholine**

Product Category: CNS Research Probes / Monoamine Transporter Inhibitors Primary

Application: Selective Dopamine/Norepinephrine Reuptake Inhibition (DNRI) studies. CAS

Registry Number: 1344414-90-9 (Reference for (R)-isomer)

Technical Overview & Mechanism of Action

3-(3-Bromo-5-chlorophenyl)morpholine is a potent, scaffold-specific probe belonging to the 3,5-substituted phenylmorpholine class. Structurally analogous to metabolites of bupropion (specifically hydroxybupropion) and radafaxine, this molecule is primarily utilized to study the inhibition of the Dopamine Transporter (DAT) and Norepinephrine Transporter (NET).

Critical Pharmacophore Insight: The morpholine ring provides the secondary amine necessary for transporter binding, while the 3,5-dihalo substitution pattern on the phenyl ring optimizes selectivity for DAT/NET over the Serotonin Transporter (SERT). However, this specific scaffold carries inherent "off-target" liabilities—specifically Nicotinic Acetylcholine Receptor (nAChR) antagonism and CYP2D6 inhibition—which can confound experimental data if not controlled.

Troubleshooting Guide: Common Experimental Issues

Issue A: "My dose-response curves for DAT inhibition are biphasic or plateau early."

Root Cause: Competitive nAChR Antagonism. The 3-phenylmorpholine scaffold is a known antagonist of

and

nicotinic acetylcholine receptors. If your assay uses a cell line expressing endogenous nAChRs (e.g., SH-SY5Y or PC12), the compound may be blocking cholinergic signaling pathways that modulate transporter function or cell viability, creating a "false ceiling" in your uptake data.

Corrective Action:

- **Validate Receptor Background:** Perform a functional calcium flux assay using a specific nAChR agonist (e.g., Epibatidine) in the presence of your compound.
- **Switch Cell Lines:** Move to a heterologous expression system (e.g., HEK293 or CHO cells transfected only with hDAT) to eliminate nAChR interference.

Issue B: "In vivo efficacy does not match in vitro potency (Low Brain-to-Plasma Ratio)."

Root Cause: P-glycoprotein (P-gp) Efflux or CYP2D6 Metabolic Trap. While the bromo-chloro substitution increases lipophilicity (enhancing passive diffusion), the morpholine nitrogen is a substrate for P-gp efflux pumps at the blood-brain barrier (BBB). Additionally, if co-dosed with other compounds, this molecule acts as a potent CYP2D6 inhibitor, potentially altering the pharmacokinetics (PK) of the co-analyte.

Corrective Action:

- **P-gp Assessment:** Run a bi-directional transport assay in Caco-2 cells. If the Efflux Ratio (ER) > 2.0, the compound is a P-gp substrate.

- Metabolic Screen: Check stability in human vs. rodent liver microsomes. The "3-bromo" moiety can be a site for oxidative dehalogenation, though less likely than simple N-oxidation.

Issue C: "Batch-to-batch variability in values."

Root Cause: Enantiomeric Impurity. The biological activity of 3-phenylmorpholines is stereospecific. The (2S,3S)-isomer is typically the potent DAT inhibitor, while the (2R,3R)-isomer often has weaker affinity or different selectivity (e.g., higher NET affinity). Commercial "racemic" mixtures or poorly resolved enantiomers will yield inconsistent data.

Corrective Action:

- Mandatory QC: Require Chiral HPLC analysis for every batch. Ensure Enantiomeric Excess (%ee) is >98%.
- Protocol: See Protocol 1 below for separation conditions.

Validated Experimental Protocols

Protocol 1: Chiral Purity Validation (HPLC)

Ensure you are testing the active enantiomer before initiating biological assays.

- Column: Chiralpak AD-H or OD-H (mm, 5 m).
- Mobile Phase: Hexane : Isopropyl Alcohol : Diethylamine (90 : 10 : 0.1).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Temperature: 25°C.
- Acceptance Criteria: Main peak area > 98%. Minor enantiomer < 2%.

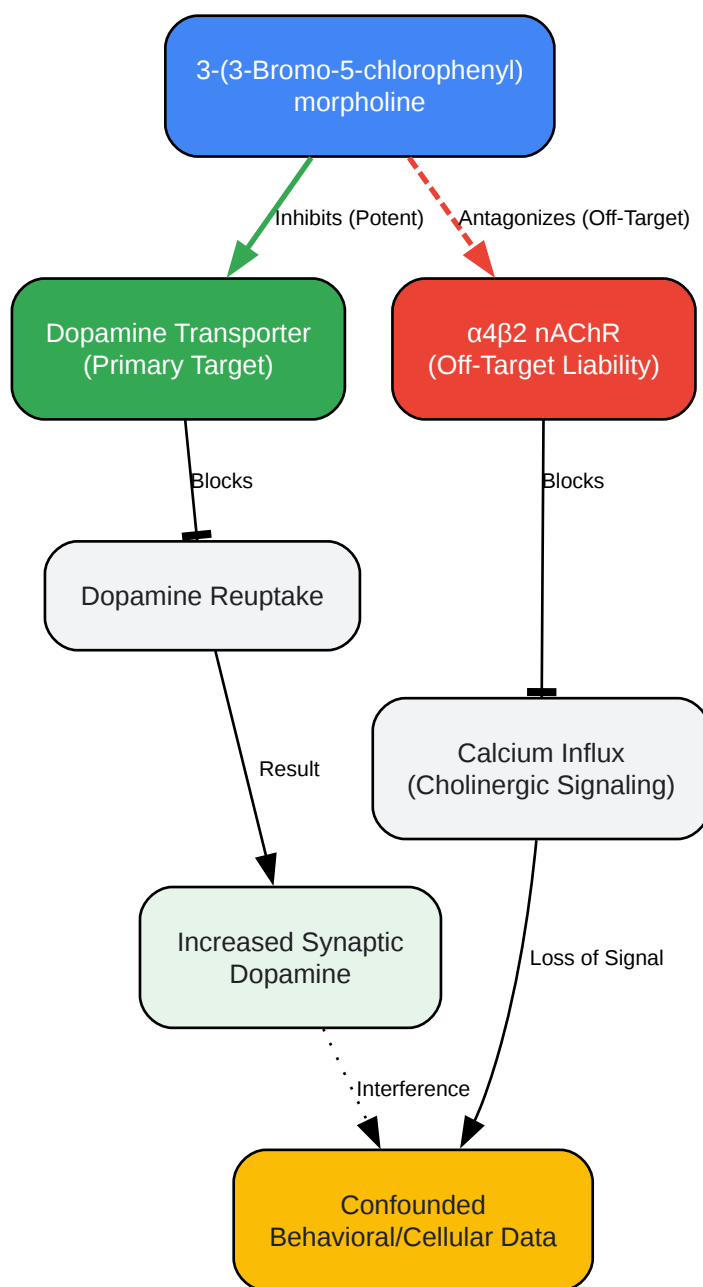
Protocol 2: Functional nAChR Counter-Screen

Use this to quantify off-target antagonism.

- Cell Line: HEK293 stably expressing human nAChR.
- Dye Loading: Incubate cells with Calcium-6 assay dye (Molecular Devices) for 45 min at 37°C.
- Pre-treatment: Add **3-(3-Bromo-5-chlorophenyl)morpholine** (0.1 nM – 10 M) for 15 min.
- Agonist Challenge: Inject concentration of Epibatidine or Nicotine.
- Readout: Measure fluorescence (RFU) on FLIPR or FlexStation.
- Data Analysis: Calculate for inhibition of agonist-induced calcium flux. If your DAT, your primary data is confounded.

Visualizing the Off-Target Interference Pathway

The following diagram illustrates how the "off-target" antagonism of nAChRs by phenylmorpholines can confound dopamine signaling data.



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Caption: Dual-action pathway showing how off-target nAChR antagonism can mask or confound the primary DAT inhibition signal.

Comparative Selectivity Profile (Class-Based)

Use the table below to benchmark your experimental results. Data is extrapolated from the structurally identical 3,5-substituted phenylmorpholine scaffold (e.g.,

Hydroxybupropion/Radafaxine).

Target	Expected Affinity (/)	Functional Consequence
DAT (Dopamine Transporter)	10 – 200 nM	Primary Mechanism (Reuptake Inhibition)
NET (Norepinephrine Transporter)	50 – 500 nM	Secondary Mechanism (Synergistic)
SERT (Serotonin Transporter)	> 10,000 nM	Negligible (High Selectivity)
nAChR (/)	1 – 10 M	Major Off-Target (Antagonism)
CYP2D6 (Enzyme)	1 – 5 M	Metabolic Interaction Risk
Sigma-1 Receptor	1 – 10 M	Potential Modulator of Inflammation/Ca ²⁺

References

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